

preparing UPGL00004 stock solution and working concentrations

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Compound of Interest

Compound Name: UPGL00004

Cat. No.: B15577398

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Application Notes and Protocols for UPGL00004

For Researchers, Scientists, and Drug Development Professionals

Introduction

UPGL00004 is a potent and selective allosteric inhibitor of Glutaminase C (GAC), a key enzyme in cancer cell metabolism.^{[1][2][3]} GAC catalyzes the conversion of glutamine to glutamate, a crucial step for the proliferation of many cancer cells that are "addicted" to glutamine.^{[4][5][6][7]} **UPGL00004** has demonstrated a strong inhibitory effect on the proliferation of aggressive triple-negative breast cancer cell lines.^{[1][3][5][8]} These application notes provide detailed protocols for the preparation of stock solutions and working concentrations of **UPGL00004** for use in in vitro and in vivo research.

Physicochemical Properties and Storage

A summary of the key physicochemical properties of **UPGL00004** is provided in the table below. Proper storage is critical to maintain the stability and activity of the compound.

Property	Value	Source
Molecular Weight	534.66 g/mol	[1][2][3]
Formula	C ₂₅ H ₂₆ N ₈ O ₂ S ₂	[1][2][3]
CAS Number	1890169-95-5	[1][2][3]
Appearance	Solid, Off-white to gray	[1][3][9]
IC ₅₀	29 nM for Glutaminase C (GAC)	[1][3]
K _d	27 nM for Glutaminase C (GAC)	[1][3]
Storage (Powder)	-20°C for up to 3 years	[1][2][3]
Storage (In Solvent)	-80°C for up to 2 years; -20°C for up to 1 year	[2][3]

Solubility

UPGL00004 is soluble in dimethyl sulfoxide (DMSO) but insoluble in water and ethanol.[2] It is recommended to use fresh, anhydrous DMSO to prepare stock solutions, as hygroscopic DMSO can negatively impact solubility.[2][3] Sonication or gentle warming may be necessary to fully dissolve the compound.[1][10]

Solvent	Solubility	Notes
DMSO	≥ 25 mg/mL (46.75 mM)	[2]
112.5 mg/mL (210.4 mM)	[1]	
125 mg/mL (233.79 mM)	[3]	
Water	Insoluble	[2]
Ethanol	Insoluble	[2]

Experimental Protocols

Preparation of a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **UPGL00004** in DMSO.

Materials:

- **UPGL00004** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer

Procedure:

- Calculate the required mass of **UPGL00004**:
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} * 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * 534.66 \text{ g/mol} * (1000 \text{ mg} / 1 \text{ g}) = 5.3466 \text{ mg}$
- Weigh the **UPGL00004** powder:
 - Tare a sterile 1.5 mL microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh approximately 5.35 mg of **UPGL00004** powder into the tube.
- Dissolve the powder in DMSO:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **UPGL00004** powder.
 - Close the tube tightly and vortex thoroughly for 1-2 minutes until the compound is completely dissolved.^[10] Gentle warming in a 37°C water bath can be used to aid

dissolution if necessary, but be sure to check for any temperature sensitivity of the compound.[\[10\]](#)

- Aliquot and store the stock solution:
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, it is recommended to aliquot the stock solution into smaller working volumes (e.g., 20 µL) in sterile microcentrifuge tubes.[\[10\]](#)
 - Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
 - Store the aliquots at -20°C or -80°C, protected from light.[\[2\]](#)[\[3\]](#)[\[10\]](#)

Preparation of Working Concentrations for In Vitro Assays

This protocol describes the preparation of working concentrations of **UPGL00004** for use in cell-based assays. It is crucial to keep the final DMSO concentration in the cell culture medium low (typically <0.1% to 0.5%) to avoid solvent-induced cytotoxicity.[\[10\]](#)[\[11\]](#)

Materials:

- 10 mM **UPGL00004** DMSO stock solution
- Sterile cell culture medium appropriate for your cell line
- Sterile microcentrifuge tubes or a 96-well plate for dilutions

Procedure:

- Perform serial dilutions of the DMSO stock solution:
 - It is best to make initial serial dilutions in DMSO before adding the final diluted sample to your aqueous buffer or cell culture medium to prevent precipitation.[\[12\]](#)
 - For example, to prepare a 10 µM working solution from a 10 mM stock, you can perform a 1:1000 dilution. This can be done in two steps: a 1:10 dilution followed by a 1:100 dilution.

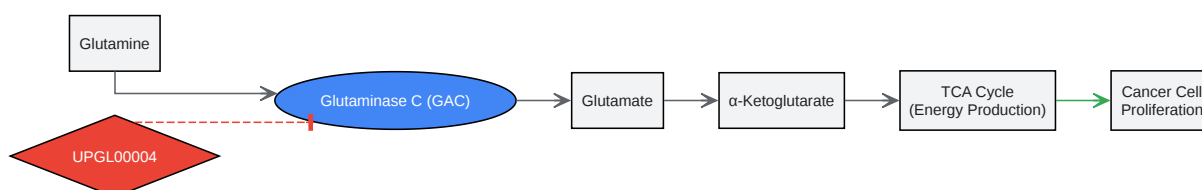
- Dilute into cell culture medium:
 - Add the desired volume of the diluted DMSO stock solution to the final volume of cell culture medium to achieve the target working concentration.
 - For example, to make 1 mL of a 10 μ M working solution, add 1 μ L of the 10 mM stock solution to 999 μ L of cell culture medium. This results in a final DMSO concentration of 0.1%.
- Vehicle Control:
 - It is essential to include a vehicle control in your experiments. This control should contain the same final concentration of DMSO as your experimental samples to account for any effects of the solvent on the cells.[\[11\]](#)

Example Working Concentrations for Triple-Negative Breast Cancer Cells:

- **UPGL00004** has been shown to inhibit the proliferation of MDA-MB-231, HS578T, and TSE cells with IC₅₀ values of 70 nM, 129 nM, and 262 nM, respectively.[\[1\]](#)[\[3\]](#)
- A range of working concentrations from 1 nM to 10 μ M is a common starting point for in vitro assays.[\[10\]](#)

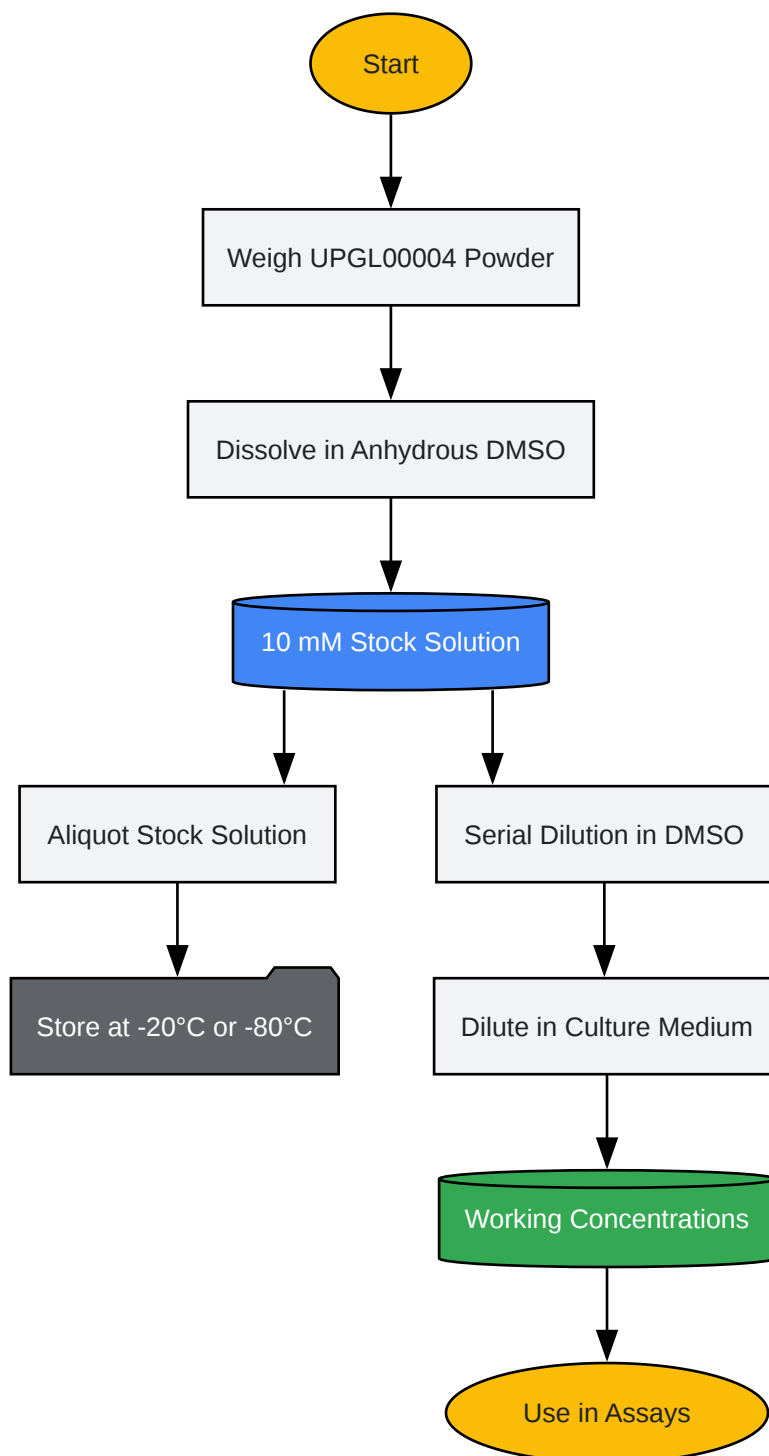
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of **UPGL00004** and the experimental workflow for preparing solutions.



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Caption: **UPGL00004** inhibits Glutaminase C (GAC), blocking glutamine metabolism and cancer cell proliferation.



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Caption: Workflow for preparing **UPGL00004** stock and working solutions.

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References

- 1. UPGL00004 | Glutaminase | TargetMol [targetmol.com]
- 2. selleckchem.com [selleckchem.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. New insights into the molecular mechanisms of glutaminase C inhibitors in cancer cells using serial room temperature crystallography - PMC [pubmed.ncbi.nlm.nih.gov]
- 5. Research Portal [scholarscommons.fgcu.edu]
- 6. biorxiv.org [biorxiv.org]
- 7. New insights into the molecular mechanisms of glutaminase C inhibitors in cancer cells using serial room temperature crystallography - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Characterization of the interactions of potent allosteric inhibitors with glutaminase C, a key enzyme in cancer cell glutamine metabolism - PMC [pubmed.ncbi.nlm.nih.gov]
- 9. medchemexpress.com [medchemexpress.com]
- 10. benchchem.com [benchchem.com]
- 11. benchchem.com [benchchem.com]
- 12. FAQs on Inhibitor Preparation [sigmaaldrich.com]
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